

# In-Depth Technical Guide to 2-tert-Butyl-1,4-dimethoxybenzene

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## Compound of Interest

Compound Name: 2-tert-Butyl-1,4-dimethoxybenzene

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## Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and spectral characterization of **2-tert-butyl-1,4-dimethoxybenzene**. While direct biological activity and its role in drug development are not extensively documented in current literature, this guide furnishes foundational chemical data essential for researchers exploring its potential applications. The synthesis is detailed through a well-established electrophilic aromatic substitution, and a thorough compilation of its physicochemical and spectral data is presented for analytical and comparative purposes.

## Molecular Structure and Identification

**2-tert-Butyl-1,4-dimethoxybenzene** is an aromatic organic compound characterized by a benzene ring substituted with a tert-butyl group and two methoxy groups at positions 1 and 4.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
IUPAC Name	2-tert-butyl-1,4-dimethoxybenzene
CAS Number	21112-37-8[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub> [1]
Molecular Weight	194.27 g/mol [1]
SMILES	<chem>CC(C)(C)C1=C(C=CC(=C1)OC)OC</chem> [2]
InChI Key	ALVJDUNBMKMTDC-UHFFFAOYSA-N[2]
Synonyms	1,4-Dimethoxy-2-tert-butylbenzene, Vetylbois, 2-(1,1-Dimethylethyl)-1,4-dimethoxybenzene[1][2]

## Physicochemical Properties

The physical and chemical properties of **2-tert-butyl-1,4-dimethoxybenzene** are summarized below. These properties are crucial for its handling, purification, and application in various chemical contexts.

Table 2: Physicochemical Data

Property	Value	Reference
Melting Point	70-70.5 °C	[3]
Boiling Point	273.8 °C at 760 mmHg	[3]
Density	0.951 g/cm <sup>3</sup>	[3]
Appearance	Colorless to pale yellow liquid or solid	[4]
Solubility	Soluble in common organic solvents	[5]

## Synthesis

The primary route for the synthesis of **2-tert-butyl-1,4-dimethoxybenzene** is the Friedel-Crafts alkylation of 1,4-dimethoxybenzene. This electrophilic aromatic substitution reaction utilizes a tert-butylation agent, typically tert-butanol, in the presence of a strong acid catalyst such as sulfuric acid.<sup>[1][2][3][6][7]</sup> The methoxy groups on the benzene ring are activating and ortho-, para-directing, leading to the substitution of the tert-butyl group at a position ortho to one of the methoxy groups. To favor the mono-substituted product over the di-substituted analog (1,4-di-tert-butyl-2,5-dimethoxybenzene), the stoichiometry of the reactants, particularly the amount of the tert-butylation agent, must be carefully controlled.

## Experimental Protocol: Friedel-Crafts Alkylation

This protocol is adapted from established procedures for the alkylation of 1,4-dimethoxybenzene.<sup>[1][6][7]</sup>

### Materials:

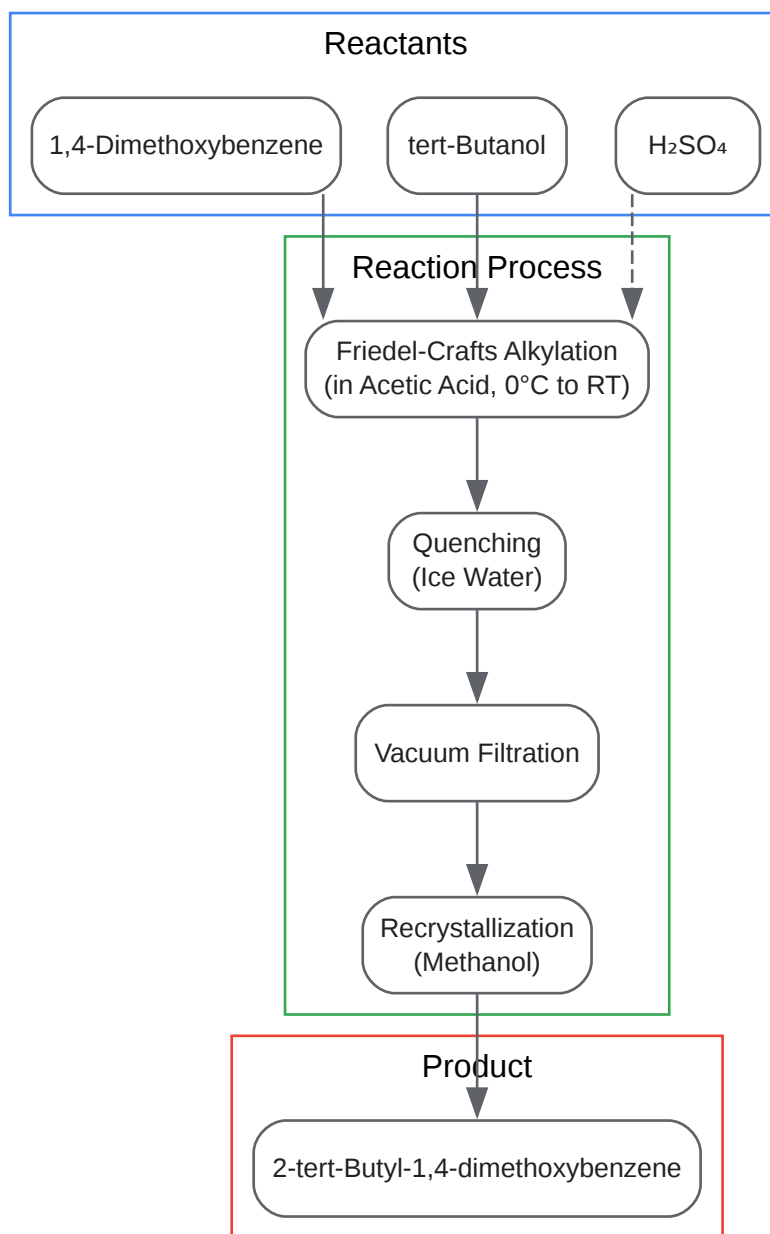
- 1,4-dimethoxybenzene
- tert-Butanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Ice
- Water (deionized)
- Methanol

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 1,4-dimethoxybenzene in glacial acetic acid.
- Add a stoichiometric equivalent or a slight excess of tert-butanol to the solution.
- Cool the flask in an ice-water bath.

- Slowly add concentrated sulfuric acid dropwise to the cooled and stirring mixture, maintaining a low temperature.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time to ensure completion.
- Quench the reaction by pouring the mixture over crushed ice.
- Collect the resulting solid precipitate by vacuum filtration.
- Wash the crude product thoroughly with water to remove any residual acid.
- Further purify the product by recrystallization from a suitable solvent, such as methanol, to yield pure **2-tert-butyl-1,4-dimethoxybenzene**.

## Synthesis Workflow



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